

# Application of Jatrorrhizine in Cancer Cell Line Research: Application Notes and Protocols

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## Compound of Interest

Compound Name:	Jatrorrhizine
CAS No.:	1168-00-9; 3621-38-3; 6681-15-8
Cat. No.:	B15616754

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## Introduction

**Jatrorrhizine**, a protoberberine alkaloid isolated from various medicinal plants such as *Coptis chinensis*, has demonstrated significant anti-cancer properties across a range of cancer cell lines. Its therapeutic potential stems from its ability to modulate multiple cellular processes, including proliferation, apoptosis, cell cycle progression, and metastasis. This document provides a comprehensive overview of the application of **Jatrorrhizine** in cancer cell line research, including its mechanisms of action, quantitative data on its efficacy, and detailed protocols for key experimental assays.

**Jatrorrhizine** exerts its anti-cancer effects through various mechanisms. It is known to inhibit cancer cell proliferation and tumor growth, prevent metastasis, and, most notably, promote apoptosis (programmed cell death) in cancer cells. These effects are mediated through its interaction with critical cellular signaling pathways.

## Data Presentation

The efficacy of **Jatrorrhizine** varies across different cancer cell lines and treatment durations. The following tables summarize the half-maximal inhibitory concentration (IC50) values of **Jatrorrhizine** in several cancer cell lines, providing a quantitative measure of its cytotoxic and anti-proliferative effects.

 Table 1: IC50 Values of **Jatrorrhizine** in Human Colorectal Cancer Cell Lines

Cell Line	Treatment Duration	IC50 (μM)	Reference
HCT-116	72 hours	6.75 ± 0.29	[1][2]
HT-29	72 hours	5.29 ± 0.13	[1][2]
SW480	Not Specified	Inhibitory effects at 12.5, 25, 50, and 75 μM	[3]

 Table 2: IC50 Values of **Jatrorrhizine** in Human Breast Cancer Cell Lines

Cell Line	IC50 (μM)	Reference
MDA-MB-231	11.08 ± 1.19	[4]
MCF-7	17.11 ± 4.54	[4]

 Table 3: IC50 Values of **Jatrorrhizine** in Other Human Cancer Cell Lines

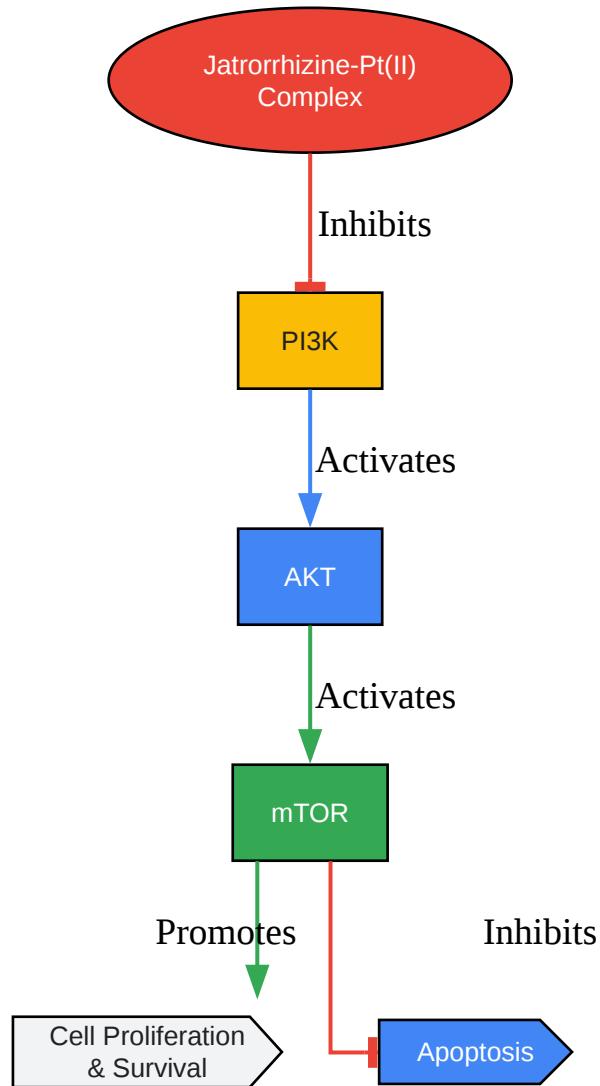
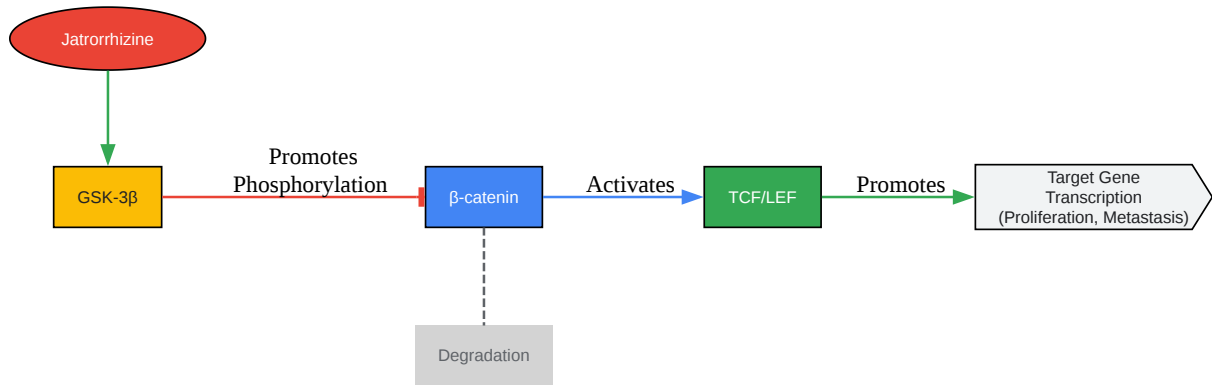
Cancer Type	Cell Line	IC50 (μM)	Reference
Metastatic Melanoma	C8161	47.4 ± 1.6	[5]
Mammary Carcinoma	4T1	22.14 ± 2.87	[4]

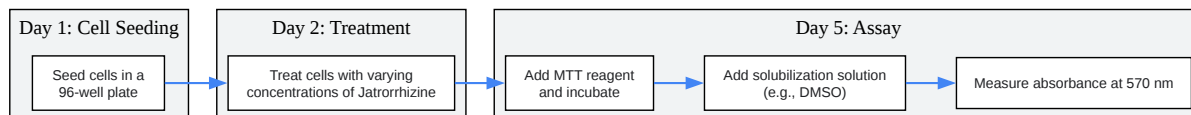
## Signaling Pathways Modulated by Jatrorrhizine

**Jatrorrhizine** has been shown to modulate several key signaling pathways involved in cancer progression. Understanding these pathways is crucial for elucidating its mechanism of action.

## Wnt/ $\beta$ -catenin Signaling Pathway

In colorectal cancer cells, **Jatrorrhizine** inhibits the Wnt/ $\beta$ -catenin signaling pathway.<sup>[1][2]</sup> It achieves this by down-regulating the expression of  $\beta$ -catenin and up-regulating Glycogen Synthase Kinase-3 beta (GSK-3 $\beta$ ) in certain cell lines.<sup>[1]</sup> This inhibition of the Wnt pathway is associated with the suppression of epithelial-mesenchymal transition (EMT), a key process in cancer metastasis.<sup>[1][2]</sup>





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